

Personal protective equipment for handling Ethylene bis(2-bromoisobutyrate)

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Compound of Interest

Compound Name: Ethylene bis(2-bromoisobutyrate)

Cat. No.: B3050295

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Essential Safety and Handling Guide for Ethylene bis(2-bromoisobutyrate)

This guide provides critical safety and logistical information for the proper handling and disposal of **Ethylene bis(2-bromoisobutyrate)** (CAS No. 248603-11-4). The following procedures are designed to ensure the safety of laboratory personnel and to minimize environmental impact.

Chemical Identifier and Physical Properties

Property	Value
Molecular Formula	C10H16Br2O4
Molecular Weight	360.04 g/mol [1]
Appearance	Solid[2]
Melting Point	45-49 °C[3]
Boiling Point	344.5 ± 22.0 °C (Predicted)[3][4][5]
Flash Point	>110 °C[3][4][5][6]
Density	1.585 ± 0.06 g/cm3 (Predicted)[3][4][5][6]

Hazard Identification and Precautionary Statements

Ethylene bis(2-bromoisobutyrate) is classified with the following hazards:

- H302: Harmful if swallowed[1]
- H318: Causes serious eye damage[1]

Signal Word: Danger

Precautionary Statements:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][7]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[5]
- P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[5][7]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is essential when handling **Ethylene bis(2-bromoisobutyrate)**. The following table summarizes the recommended PPE.

Body Part	PPE Type	Specific Recommendations
Eyes/Face	Safety Goggles/Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8] A face shield may be necessary for splash protection.
Skin	Chemical-Resistant Gloves	Wear protective gloves. Specific material compatibility should be confirmed with the glove manufacturer.
Body	Laboratory Coat/Protective Suit	A standard laboratory coat should be worn. For larger quantities or where significant exposure is possible, a chemical-resistant suit may be required.[9]
Respiratory	Respirator	Use a NIOSH-approved respirator or equivalent if ventilation is inadequate or for emergency situations.[10] Ensure proper fit and training.

Operational Plans: Handling Procedures

Adherence to the following step-by-step handling procedures will minimize the risk of exposure and accidents.

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[8]

2. Personal Protective Equipment (PPE) Donning:

- Before handling the chemical, put on all required PPE as outlined in the table above.

3. Chemical Handling:

- Avoid dust formation.[2]
- Do not get in eyes, on skin, or on clothing.[8]
- Avoid ingestion and inhalation.[8]
- Weigh and transfer the solid material carefully to prevent dispersal.
- Keep containers tightly closed when not in use.[8]

4. Storage:

- Store in a dry, cool, and well-ventilated place.[8]
- Keep containers tightly closed.[8]
- Incompatible materials to avoid include acids, bases, reducing agents, and oxidizing agents.
[8]

Disposal Plans

Proper disposal of **Ethylene bis(2-bromoisobutyrate)** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Collect all waste contaminated with **Ethylene bis(2-bromoisobutyrate)**, including empty containers, used PPE, and absorbent materials, in a designated and clearly labeled waste container.

2. Waste Disposal:

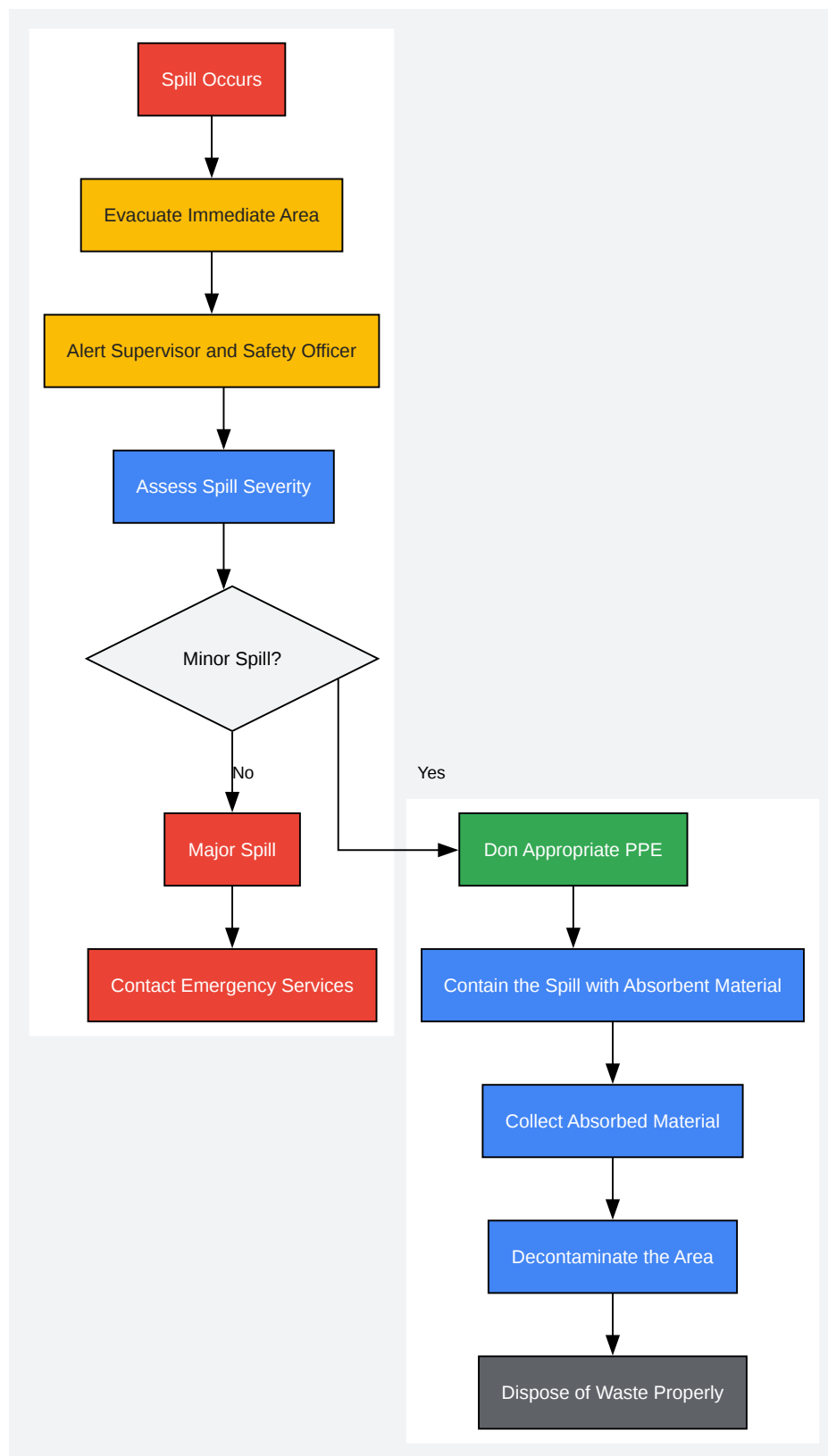
- Dispose of contents and container to an approved waste disposal plant.[8]
- Do not let the product enter drains.[2]
- All disposal practices must be in accordance with local, state, and federal regulations.

3. Spill Response:

- In case of a spill, evacuate personnel to a safe area.[2]
- Ensure adequate ventilation.[2]
- Wear appropriate PPE, including respiratory protection.[2]
- Use an inert absorbent material to soak up the spill.[8]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[8]

Emergency Procedures Workflow

The following diagram illustrates the logical workflow for responding to an accidental spill of **Ethylene bis(2-bromoisobutyrate)**.



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